

# HPLC method for "Monoamine Oxidase B inhibitor 5" quantification

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## Compound of Interest

Compound Name: Monoamine Oxidase B inhibitor 5

Cat. No.: B15577442

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An HPLC Method for the Quantification of Selegiline, a Monoamine Oxidase B Inhibitor

## For Researchers, Scientists, and Drug Development Professionals

### Introduction

Selegiline is an irreversible inhibitor of monoamine oxidase B (MAO-B), an enzyme responsible for the breakdown of dopamine in the brain.[1] By inhibiting MAO-B, selegiline increases the levels of dopamine, which is beneficial in the treatment of Parkinson's disease.[2][3] Accurate quantification of selegiline in biological matrices is crucial for pharmacokinetic studies, therapeutic drug monitoring, and formulation development. This application note presents a detailed protocol for the quantification of selegiline in human plasma using a simple and sensitive reverse-phase high-performance liquid chromatography (RP-HPLC) method with UV detection.[4][5]

### Principle

This method utilizes protein precipitation for sample clean-up, followed by chromatographic separation on a C18 column. The mobile phase consists of a phosphate buffer and acetonitrile, which allows for the efficient separation of selegiline from endogenous plasma components.[4]  
[6] Quantification is achieved by measuring the UV absorbance at 205 nm.[7]

## Experimental Protocols

### Materials and Reagents

- Selegiline hydrochloride reference standard
- HPLC grade acetonitrile
- HPLC grade methanol
- Potassium dihydrogen phosphate (analytical grade)
- Orthophosphoric acid (analytical grade)
- HPLC grade water
- Human plasma

### Equipment

- HPLC system with a UV detector
- C18 analytical column (e.g., 250 mm x 4.6 mm, 5 µm particle size)
- Centrifuge
- Vortex mixer
- Analytical balance
- pH meter

### Preparation of Solutions

- Phosphate Buffer (0.1 M, pH 6.5): Dissolve an appropriate amount of potassium dihydrogen phosphate in HPLC grade water to make a 0.1 M solution. Adjust the pH to 6.5 with orthophosphoric acid.
- Mobile Phase: Mix the 0.1 M phosphate buffer (pH 6.5) and acetonitrile in a 70:30 (v/v) ratio. [\[4\]](#)[\[5\]](#) Degas the mobile phase before use.
- Standard Stock Solution (1 mg/mL): Accurately weigh and dissolve selegiline hydrochloride in the mobile phase to obtain a concentration of 1 mg/mL.[\[6\]](#) Store this solution at 4°C.[\[6\]](#)
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations ranging from 10 ng/mL to 1500 ng/mL.[\[4\]](#)[\[6\]](#)

#### Sample Preparation

- Pipette 0.1 mL of human plasma into a microcentrifuge tube.[\[6\]](#)
- Add 0.1 mL of methanol to precipitate the plasma proteins.[\[6\]](#)
- Vortex the mixture for 2 minutes.[\[6\]](#)
- Centrifuge the sample at 15,400 rpm for 20 minutes.[\[6\]](#)
- Transfer the supernatant to a clean tube.
- Inject a 20 µL aliquot of the supernatant into the HPLC system.[\[6\]](#)

#### Chromatographic Conditions

| Parameter          | Value                                                             |
|--------------------|-------------------------------------------------------------------|
| Column             | C18 (250 mm x 4.6 mm, 5 µm)                                       |
| Mobile Phase       | 0.1 M Phosphate Buffer (pH 6.5) : Acetonitrile (70:30, v/v)[4][5] |
| Flow Rate          | 1.0 mL/min[4][5]                                                  |
| Injection Volume   | 20 µL[6]                                                          |
| Column Temperature | Ambient                                                           |
| Detection          | UV at 205 nm[4][5][7]                                             |
| Retention Time     | Approximately 4.96 min[5]                                         |

## Data Presentation

### Method Validation Parameters

The following tables summarize the quantitative data for the validation of this HPLC method for selegiline quantification in human plasma.

Table 1: Linearity and Range[4]

| Parameter                         | Value                |
|-----------------------------------|----------------------|
| Linearity Range                   | 10 - 100 ng/mL       |
| Regression Equation               | $y = 36689x + 49747$ |
| Correlation Coefficient ( $r^2$ ) | 0.998                |

Table 2: Precision and Accuracy[4]

| Concentration (ng/mL) | Within-Run Precision (%RSD) | Between-Run Precision (%RSD) | Within-Run Accuracy (%) | Between-Run Accuracy (%) |
|-----------------------|-----------------------------|------------------------------|-------------------------|--------------------------|
| 10                    | 1.2                         | 1.5                          | 99.8                    | 99.2                     |
| 50                    | 0.8                         | 1.1                          | 99.5                    | 98.9                     |
| 100                   | 0.5                         | 0.9                          | 98.9                    | 98.2                     |
| Average               | 0.83                        | 1.17                         | 99.4                    | 98.77                    |

Table 3: Detection and Quantification Limits[4][5]

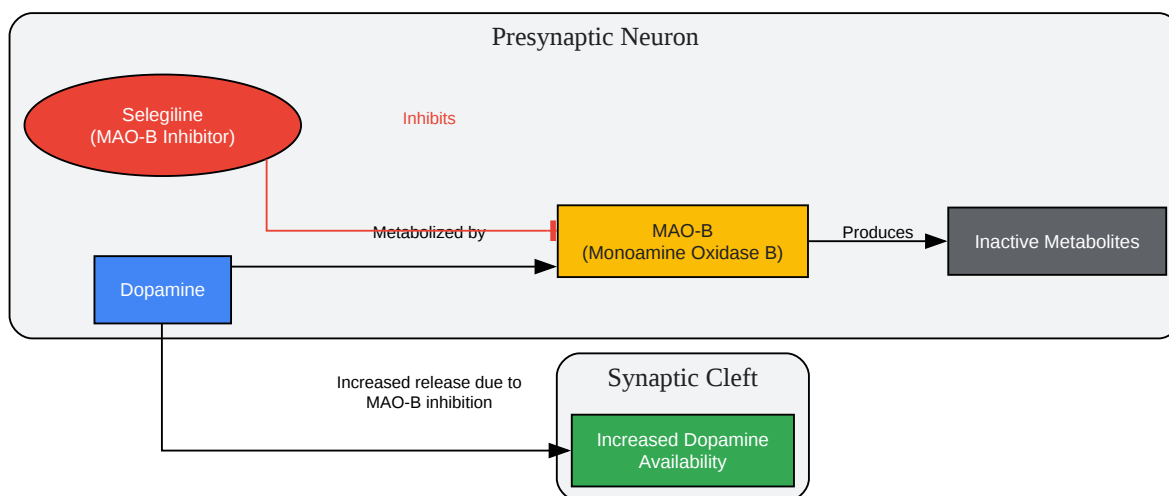
| Parameter                   | Value    |
|-----------------------------|----------|
| Limit of Detection (LOD)    | 5 ng/mL  |
| Limit of Quantitation (LOQ) | 10 ng/mL |

Table 4: Recovery[4]

| Concentration (ng/mL) | Mean Recovery (%) |
|-----------------------|-------------------|
| 10                    | 97.5              |
| 50                    | 98.6              |
| 100                   | 98.5              |
| Average               | 98.2              |

## Visualizations

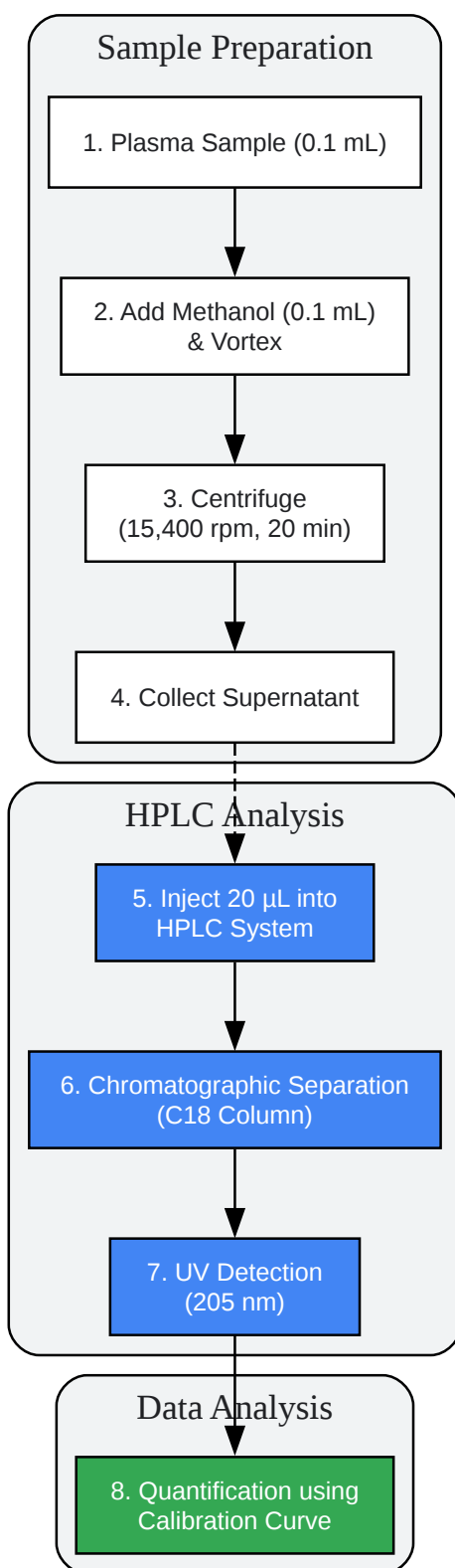
MAO-B Signaling Pathway and Inhibition by Selegiline



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Caption: Inhibition of MAO-B by Selegiline increases dopamine levels.

Experimental Workflow for HPLC Quantification of Selegiline



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Caption: Workflow for Selegiline quantification in plasma by HPLC.

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